

Assessing the Specificity of GSK2033 Against Other Nuclear Receptors: A Comparative Guide

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Compound of Interest

Compound Name: GSK2033
Cat. No.: B15604734

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This guide provides an objective comparison of the nuclear receptor antagonist **GSK2033**, focusing on its specificity and performance against its intended targets, the Liver X Receptors (LXR α and LXR β), versus other nuclear receptors. The information is supported by experimental data to aid in the evaluation of **GSK2033** for research and drug development purposes.

Executive Summary

GSK2033 is a potent LXR antagonist with inverse agonist properties, demonstrating high affinity for both LXR α and LXR β .^{[1][2][3]} While effective at its primary targets, extensive screening has revealed that **GSK2033** exhibits significant promiscuity at higher concentrations, activating and suppressing a range of other nuclear receptors. This lack of specificity can lead to unexpected physiological effects, as observed in in-vivo studies where **GSK2033** induced lipogenic gene expression, contrary to the expected outcome of LXR antagonism.^{[2][3]} This guide summarizes the available quantitative data for its on-target activity and the qualitative data for its off-target effects, providing a comprehensive overview of **GSK2033**'s specificity profile.

Data Presentation: GSK2033 Activity Profile

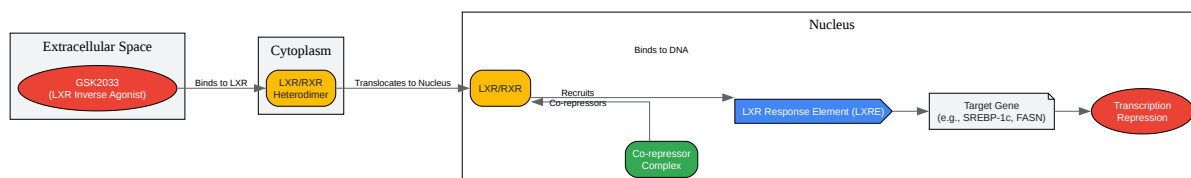
The following table summarizes the activity of **GSK2033** against its primary targets (LXR α and LXR β) and a panel of other nuclear receptors.

Target	Receptor Subtype	Assay Type	Activity	IC50 / pIC50	Concentration Tested (Off-Target)
Primary Target	LXR α	Full-Length Cotransfection (LXRE-driven reporter)	Inverse Agonist	17 nM	N/A
LXR β	Full-Length Cotransfection (LXRE-driven reporter)	Inverse Agonist	9 nM	N/A	
LXR α	ABCA1 Promoter Reporter Assay	Inverse Agonist	52 nM	N/A	
LXR β	ABCA1 Promoter Reporter Assay	Inverse Agonist	10 nM	N/A	
LXR α	Competitive Binding	Antagonist	pIC50 = 7.0	N/A	
LXR β	Competitive Binding	Antagonist	pIC50 = 7.4	N/A	
Off-Target	ROR γ	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M
FXR	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M	

VDR	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M
PXR	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M
CAR	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M
ER α	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M
ER β	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M
GR	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M
ERR β	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M
ERR γ	Gal4-LBD Cotransfection	Activation	Not Reported	10 μ M
ERR α	Gal4-LBD Cotransfection	Suppression	Not Reported	10 μ M
PR	Gal4-LBD Cotransfection	Suppression	Not Reported	10 μ M

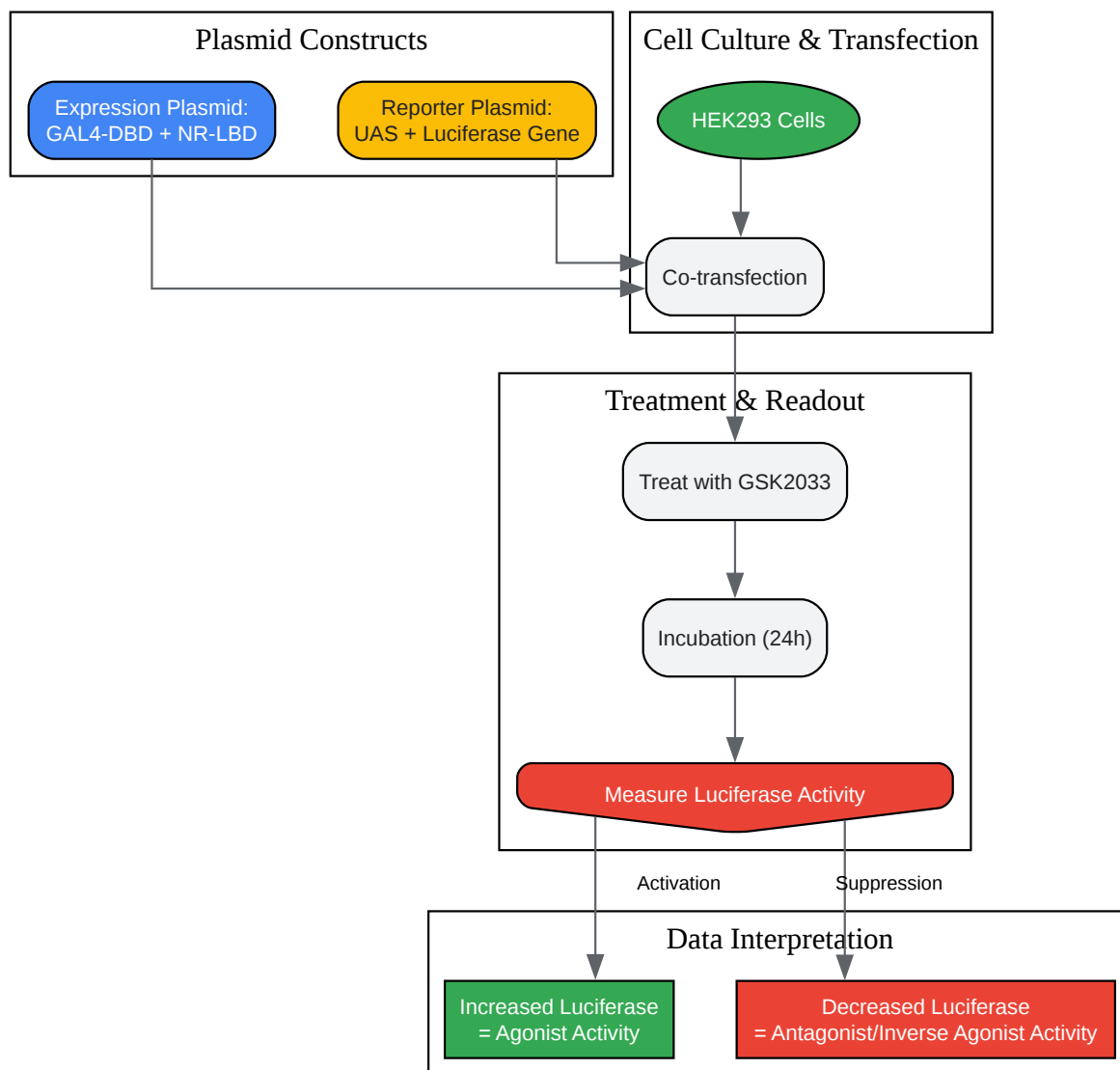
Signaling Pathway and Experimental Workflow

To visualize the mechanism of action and the experimental approach used to assess specificity, the following diagrams are provided.



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Caption: LXR signaling pathway with an inverse agonist.



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